

Introduction: A Unique Building Block for Advanced Peptide Synthesis

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Compound of Interest

Compound Name: *Boc-6-chloro-D-tryptophan*

CAS No.: 1217738-82-3

Cat. No.: B1390426

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In the landscape of modern drug discovery and biochemical research, the use of non-canonical amino acids (ncAAs) is a cornerstone of innovation. These specialized building blocks allow for the rational design of peptides and peptidomimetics with enhanced therapeutic properties, such as increased metabolic stability, improved receptor binding affinity, and tailored functionalities. Among these, **Boc-6-chloro-D-tryptophan** stands out as a critical reagent.

This technical guide provides an in-depth exploration of **Boc-6-chloro-D-tryptophan**, a derivative of the essential amino acid tryptophan. The introduction of a chlorine atom at the 6-position of the indole ring and the presence of the D-enantiomeric configuration offer unique steric and electronic properties.[1][2] Furthermore, the tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group makes it perfectly suited for use in Boc-based solid-phase peptide synthesis (SPPS).[3] We will delve into its chemical properties, synthesis rationale, applications, and a detailed protocol for its use, providing researchers with the foundational knowledge to effectively leverage this compound in their work.

Core Properties and Identifiers

Precise identification and understanding of the physicochemical properties of a reagent are paramount for experimental reproducibility. The key data for **Boc-6-chloro-D-tryptophan** and its parent compound are summarized below. Note that while the D-enantiomer is specified, some suppliers may list properties under the CAS number for the racemic DL-mixture.

Property	Boc-6-chloro-DL-tryptophan	6-chloro-D-tryptophan (unprotected)
CAS Number	1219193-65-3[4]	56632-86-1[5][6]
Molecular Formula	C ₁₆ H ₁₉ ClN ₂ O ₄ [4]	C ₁₁ H ₁₁ ClN ₂ O ₂ [5][7]
Molecular Weight	338.79 g/mol [4]	238.67 g/mol [5][7][8]
Synonyms	N-Boc-6-chloro-DL-tryptophan	6-Chloro-(R)-Tryptophan[5]
IUPAC Name	(2R)-2-[(tert-butoxycarbonyl)amino]-3-(6-chloro-1H-indol-3-yl)propanoic acid	(2R)-2-amino-3-(6-chloro-1H-indol-3-yl)propanoic acid[7]

The Rationale Behind the Molecule: Synthesis and Protection Strategy

The synthesis of **Boc-6-chloro-D-tryptophan** is a multi-step process that requires careful control to ensure both regioselectivity of the chlorination and preservation of the stereochemistry.

Synthesis of the Core Moiety: 6-chloro-D-tryptophan

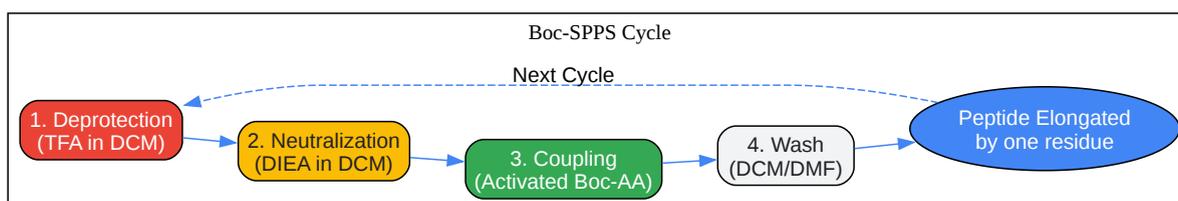
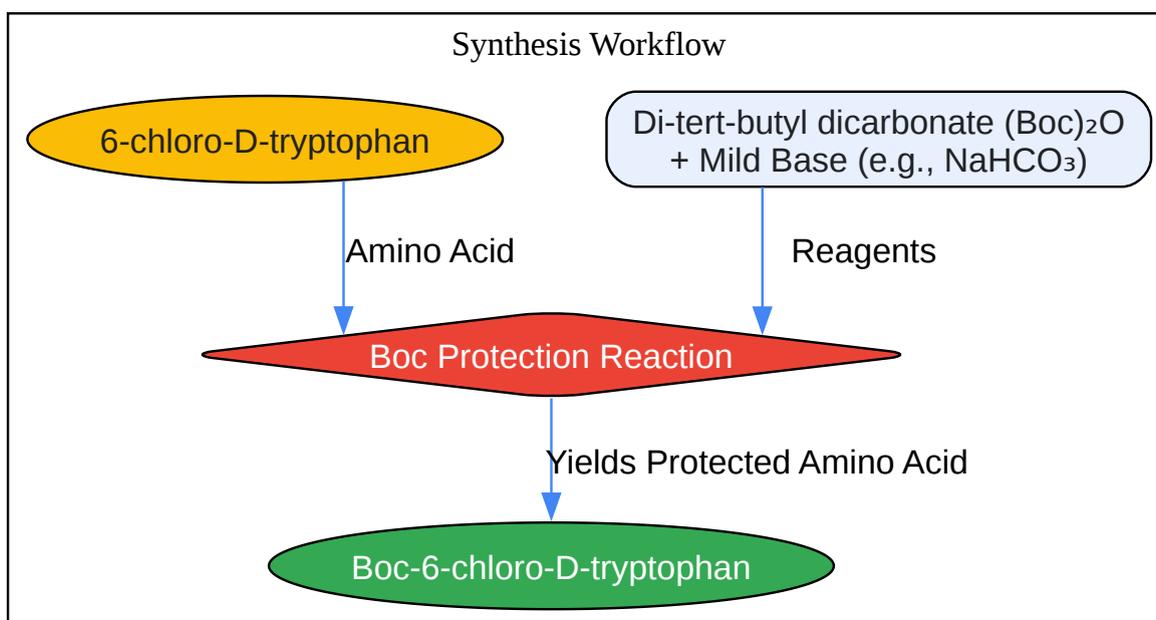
The foundational step is the synthesis of the halogenated amino acid core. While multiple proprietary methods exist, the general approach often involves an electrophilic aromatic substitution on the indole ring of a suitable tryptophan precursor.[9] Key considerations in this synthesis are:

- **Regioselectivity:** Directing the chlorine atom specifically to the 6-position of the indole ring is crucial and requires careful selection of chlorinating agents and reaction conditions.[9]
- **Stereochemical Integrity:** Maintaining the D-configuration at the alpha-carbon is essential. This can be achieved by starting with D-tryptophan or by employing stereoselective synthesis or resolution techniques.[10]

Introduction of the Boc Protecting Group

The tert-butyloxycarbonyl (Boc) group is a widely used protecting group for the α -amino function in peptide synthesis. Its primary advantages are its stability under a wide range of conditions and its clean removal using moderately strong acids like trifluoroacetic acid (TFA). [11][12] The Boc group is typically introduced by reacting 6-chloro-D-tryptophan with di-tert-butyl dicarbonate (Boc_2O) under basic conditions.

The causality behind this choice is clear: protecting the alpha-amino group prevents its participation in unwanted side reactions during the activation and coupling of the carboxyl group in the subsequent peptide synthesis steps.[9]



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Caption: The core iterative workflow of Boc-based Solid-Phase Peptide Synthesis.

Spectroscopic and Analytical Characterization

Verification of the identity and purity of **Boc-6-chloro-D-tryptophan** is essential.

- **Spectroscopic Properties:** Like natural tryptophan, the spectroscopic signature is dominated by the indole ring. It absorbs UV light with a maximum around 280-290 nm and exhibits fluorescence with an emission maximum typically between 350-360 nm in aqueous solutions. [13]* **Analytical Techniques:** Purity and identity are confirmed using standard analytical methods such as High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (for molecular weight confirmation), and Nuclear Magnetic Resonance (NMR) spectroscopy (for structural elucidation). [9]

Conclusion

Boc-6-chloro-D-tryptophan is a powerful and versatile tool for the modern peptide chemist. Its unique combination of a halogenated indole ring, a D-chiral center, and a Boc-protecting group enables the synthesis of novel peptides with potentially superior therapeutic profiles. A thorough understanding of its properties and the logic behind its application in SPPS, as detailed in this guide, empowers researchers to push the boundaries of drug design and development.

References

- CAS Common Chemistry. (n.d.). 6-Chloro-D-tryptophan. Retrieved February 2, 2026, from [\[Link\]](#)
- PubChem. (n.d.). 6-Chloro-D-tryptophan. National Center for Biotechnology Information. Retrieved February 2, 2026, from [\[Link\]](#)
- Global Substance Registration System (GSRS). (n.d.). 6-CHLORO-D-TRYPTOPHAN. Retrieved February 2, 2026, from [\[Link\]](#)
- Preda, G., et al. (2024). Synthesis of 1a: Boc-protected L-tryptophan, DCC, N-hydroxysuccinimide... ResearchGate. Retrieved February 2, 2026, from [\[Link\]](#)

- PubChem. (n.d.). 6-chloro-L-tryptophan. National Center for Biotechnology Information. Retrieved February 2, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). Process for the synthesis of a peptide having a trp residue.
- AAPPTec. (n.d.). Practical Synthesis Guide to Solid Phase Peptide Chemistry. Retrieved February 2, 2026, from [\[Link\]](#)
- Ismer, J., et al. (2018). One-Pot Synthesis of d-Halotryptophans by Dynamic Stereoconversion Using a Specific L-Amino Acid Oxidase. ACS Catalysis. Retrieved February 2, 2026, from [\[Link\]](#)
- MDPI. (2024). Spectroscopic Analysis of Tryptophan as a Potential Optical Biomarker for Estimating the Time of Death. International Journal of Molecular Sciences. Retrieved February 2, 2026, from [\[Link\]](#)
- CAS Common Chemistry. (n.d.). 6-Chloro-L-tryptophan. Retrieved February 2, 2026, from [\[Link\]](#)
- GenScript. (n.d.). Overview of Custom Peptide Synthesis. Retrieved February 2, 2026, from [\[Link\]](#)
- Royal Society of Chemistry. (2017). Green Chemistry. RSC Publishing. Retrieved February 2, 2026, from [\[Link\]](#)

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Sources

1. nbinno.com [nbinno.com]
2. 6-chloro-L-tryptophan | C₁₁H₁₁ClN₂O₂ | CID 10062693 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. peptide.com [peptide.com]

- [4. 6-Chloro-N-Boc-DL-tryptophan | CymitQuimica \[cymitquimica.com\]](#)
- [5. scbt.com \[scbt.com\]](#)
- [6. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [7. 6-Chloro-D-tryptophan | C₁₁H₁₁CIN₂O₂ | CID 187909 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. GSRS \[gsrs.ncats.nih.gov\]](#)
- [9. nbinno.com \[nbinno.com\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
- [11. Overview of Custom Peptide Synthesis \[peptide2.com\]](#)
- [12. pubs.rsc.org \[pubs.rsc.org\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
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